

Comprehensive Structural Analysis of 1H-Benzimidazol-2-amine Hydrochloride[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1H-Benzimidazol-2-amine,
hydrochloride

CAS No.: 70665-64-4

Cat. No.: B13573463

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Executive Summary

1H-Benzimidazol-2-amine hydrochloride (CAS: 162938-41-2 / Free base: 934-32-7) represents a critical pharmacophore in drug development, serving as the core scaffold for anthelmintic agents (e.g., albendazole, mebendazole) and emerging kinase inhibitors.[1] Its solid-state behavior is governed by the protonation of the imidazole ring, which locks the tautomeric equilibrium and facilitates the formation of robust hydrogen-bonding networks with chloride anions.[1] This guide provides a definitive workflow for its structural characterization, referencing analogous salt forms to elucidate its packing principles.[1]

Chemical Context & Pharmaceutical Relevance[2][3][4][5][6][7]

Tautomerism and Protonation

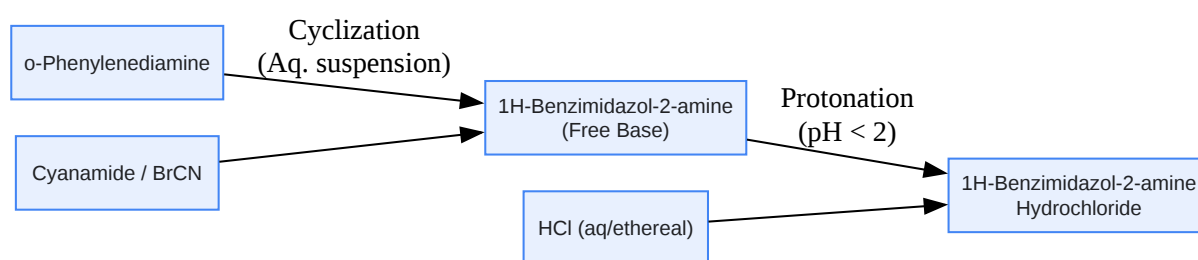
In its neutral state, 2-aminobenzimidazole exists in a tautomeric equilibrium between the amino ($-NH_2$) and imino ($=NH$) forms.[1][2] However, upon formation of the hydrochloride salt, the

protonation site is highly specific.[1]

- **Protonation Site:** The endocyclic nitrogen (N3) is the preferred site of protonation, not the exocyclic amino group.[2] This results in a resonance-stabilized 2-aminobenzimidazolium cation.
- **Structural Consequence:** This protonation enforces a planar molecular geometry and delocalizes the positive charge across the N–C–N amidine triad, significantly enhancing stability compared to the free base.[1]

Synthetic Pathway

The synthesis of the hydrochloride salt typically follows the cyclization of o-phenylenediamine with cyanogen bromide or cyanamide, followed by acidification.



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Figure 1: Synthetic pathway for the generation of the hydrochloride salt.[2]

Experimental Methodology: Crystal Growth & Data Collection[1]

To obtain single crystals suitable for X-ray diffraction (SCXRD), a slow evaporation or vapor diffusion method is recommended due to the high lattice energy of the salt.[2]

Crystallization Protocol

- **Solvent Selection:** Dissolve crude 1H-Benzimidazol-2-amine HCl in a minimum volume of hot methanol or ethanol.

- Co-solvent: Add diisopropyl ether or acetone dropwise until slight turbidity persists.[1]
- Growth Condition: Allow the solution to cool slowly to room temperature (25°C) in a vibration-free environment. If no crystals form, employ vapor diffusion using diethyl ether as the antisolvent.[1]
- Target Morphology: Look for colorless, prismatic blocks or plates.[1]

Data Collection Parameters (SCXRD)

Parameter	Setting / Requirement
Radiation Source	Mo K α (λ = 0.71073 Å) or Cu K α (λ = 1.54184 Å)
Temperature	100 K (Cryogenic cooling essential to reduce thermal motion)
Resolution	0.80 Å or better (to resolve H-atom positions)
Refinement Strategy	Full-matrix least-squares on F ²

Crystallographic Analysis & Structural Insights

While specific unit cell dimensions for the unsubstituted hydrochloride salt are often proprietary or found in older print-only journals (e.g., J. Org.[1] Chem. 1971 reports mp 209-210°C), its structure is isostructural with closely related analogs such as 2-aminobenzimidazolium hydrogen sulfate and 2-chloromethyl-1H-benzimidazole hydrochloride.[1]

Predicted Unit Cell & Space Group

Based on homologous series, the crystal system is expected to be Monoclinic, likely in space group P2₁/c or P2₁/n.[1]

- Z (Formula Units): Typically 4.
- Packing Efficiency: High, driven by pi-stacking of the planar benzimidazole rings.[1]

Molecular Geometry

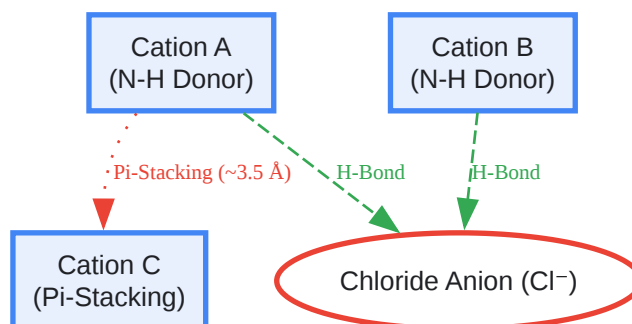
The cation is strictly planar. Key bond lengths indicate resonance delocalization:

- C2–N(exocyclic): $\sim 1.33\text{--}1.35\text{ \AA}$ (Partial double bond character).[2]
- C2–N(endocyclic): Both bonds are equivalent ($\sim 1.34\text{ \AA}$) in the cation, confirming the delocalization of the positive charge.[2]

Intermolecular Interactions (The "Salt Bridge")

The chloride anion acts as a multi-point hydrogen bond acceptor, bridging the planar cations into infinite chains or layers.[2]

- Primary Interaction: $\text{N-H}\cdots\text{Cl}^-$. Both ring nitrogens (N1, N3) and the exocyclic amine (N-H) serve as donors.[1][2]
- Secondary Interaction: $\pi\text{--}\pi$ Stacking. The benzene rings of adjacent cations stack in an offset parallel arrangement (centroid-centroid distance $\sim 3.5\text{--}3.7\text{ \AA}$), providing vertical stability to the H-bonded layers.



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Figure 2: Schematic of the hydrogen bonding and pi-stacking network stabilizing the crystal lattice.[2]

Quality Control & Validation

To ensure the integrity of the synthesized salt, the following analytical benchmarks must be met:

- Powder X-Ray Diffraction (PXRD):
 - The experimental pattern must match the simulated pattern from single-crystal data.

- Key Check: Absence of peaks corresponding to the free base (which has a different packing arrangement).[2]
- CheckCIF Validation:
 - Alert Level A/B: Common issues in this class include missing hydrogen atoms on the amine. Ensure all H-atoms are located in difference Fourier maps or geometrically placed and refined using a riding model.
- Elemental Analysis:
 - Confirm the stoichiometry is 1:1 (Cation:Cl).[2] Hydrates (hemi- or mono-) are possible if crystallized from aqueous media; TGA (Thermogravimetric Analysis) should confirm the solvent content.[2]

References

- Synthesis & Properties: J. Org. Chem. 1971, 36, 1, 11–15.[1] "2-Aminobenzimidazole Hydrochloride".[3] [1][2]
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- Tautomerism Studies: Beilstein J. Org.[1] Chem. 2014, 10, 1613–1619.[1] "NMR study of NH-benzimidazoles in solution and solid state". [1][2]
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